

2-Hydroxy-5-dibenzosuberone CAS number and structure

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Compound of Interest

Compound Name: 2-Hydroxy-5-dibenzosuberone

CAS No.: 17910-73-5

Cat. No.: B556772

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A Technical Guide to 2-Hydroxy-5-dibenzosuberone

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Hydroxy-5-dibenzosuberone**, a key chemical intermediate. It covers its chemical identity, physicochemical properties, synthesis methodologies, and its role in the development of biologically active compounds.

Chemical Identification and Properties

2-Hydroxy-5-dibenzosuberone, also known as 2-Hydroxy-10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-one, is a tricyclic compound recognized for its utility in organic synthesis.^[1] Its structure features a dibenzosuberone core with a hydroxyl group, which enhances its reactivity and makes it a valuable precursor for more complex molecules.^{[1][2]} This compound is often used as an intermediate in the synthesis of pharmaceuticals, particularly in the development of anti-inflammatory and analgesic medications.^[1]

The key physicochemical properties of **2-Hydroxy-5-dibenzosuberone** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	17910-73-5	[1][2][3]
Molecular Formula	C ₁₅ H ₁₂ O ₂	[1][3][4]
Molecular Weight	224.26 g/mol	[1][4]
Appearance	Greyish powder	[1][2]
Melting Point	140-144 °C	[1]
Purity	≥ 96-99%	[1][4]
Boiling Point (Predicted)	308.543 °C at 760 mmHg	[4]
Density (Predicted)	1.098 g/cm ³	[4]
Refractive Index (Predicted)	1.65	[4]
Storage Conditions	0-8 °C	[1]
InChI Key	MSGQRAAQALHWFA- UHFFFAOYSA-N	[4]
Canonical SMILES	C1CC2=C(C=CC(=C2)O)C(=O))C3=CC=CC=C31	[4]

Chemical Structure

The molecular structure of **2-Hydroxy-5-dibenzosuberone** is depicted below.

Caption: Chemical structure of **2-Hydroxy-5-dibenzosuberone**.

Synthesis and Experimental Protocols

While detailed synthesis pathways for **2-Hydroxy-5-dibenzosuberone** are often proprietary, it is typically produced through multi-step organic reactions that may involve cyclization and

various functional group modifications.[2] The broader dibenzosuberone scaffold is a precursor to many tricyclic antidepressants like Amitriptyline and Nortriptyline.[5]

To illustrate the methodologies employed in this chemical family, a detailed experimental protocol for the synthesis of a related, biologically active dibenzosuberone derivative is provided below. This example is adapted from the synthesis of 3,7-dibromo-5-(dimethylaminoethoxyimino)-10,11-dihydro-5H-dibenzo[a,d]cyclohepta-1,4-diene.[6]

Representative Experimental Protocol: Synthesis of a Dibenzosuberone Oxime Ether

This protocol describes the synthesis of an N,N-dialkylaminopropyl derivative from a dibenzosuberone ketoxime intermediate.

Materials:

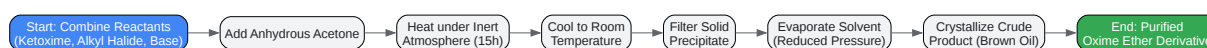
- 3,7-Dibromo-5-hydroxyimino-10,11-dihydro-5H-dibenzo[a,d]cyclohepta-1,4-diene (ketoxime intermediate)
- 2-dimethylamino-ethylchloride hydrochloride
- Potassium carbonate (K_2CO_3)
- Acetone (anhydrous)

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine the ketoxime intermediate (5.51 mmol), 2-dimethylamino-ethylchloride hydrochloride (6.61 mmol), and potassium carbonate (12 mmol).
- **Solvent Addition:** Add anhydrous acetone to the flask to serve as the reaction solvent.
- **Reaction Conditions:** Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) for 15 hours.

- Work-up: After cooling the mixture to room temperature, filter off the solid precipitate (inorganic salts).
- Isolation: Remove the solvent from the filtrate under reduced pressure.
- Purification: The resulting crude product, a brown oil, is crystallized upon cooling to yield the final compound.[6]

The following diagram illustrates the general workflow for this type of synthesis.



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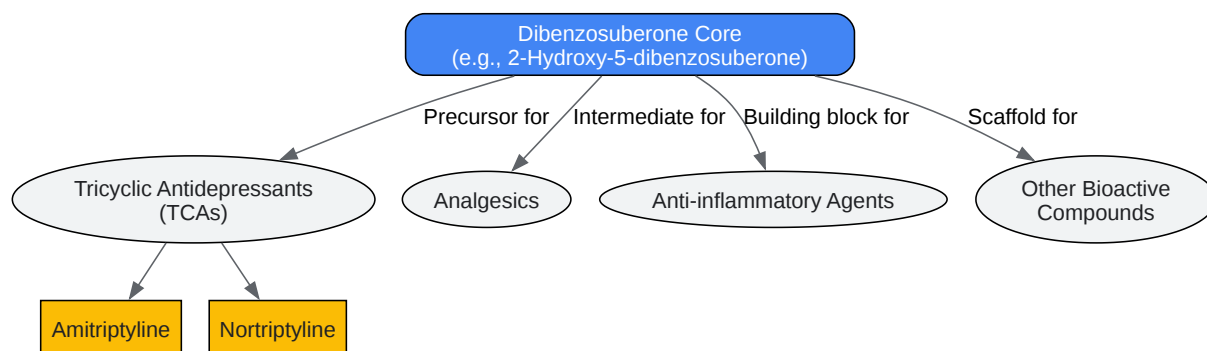
Caption: General workflow for the synthesis of a dibenzosuberone derivative.

Biological Significance and Applications

The dibenzosuberone core structure is of significant interest in medicinal chemistry and drug development.[2] Compounds containing this moiety have been shown to be effective in treating depressive disorders and a variety of pain-related conditions.[6] The most well-known application is in the class of tricyclic antidepressants (TCAs), where molecules like amitriptyline continue to be important therapeutic agents.[6][7]

2-Hydroxy-5-dibenzosuberone serves as a key building block in the synthesis of these and other novel bioactive compounds.[1] Its functional groups allow for the creation of a diverse range of derivatives that can be explored for various therapeutic applications, including pharmaceuticals, agrochemicals, and material science.[2]

The diagram below illustrates the central role of the dibenzosuberone scaffold in the development of various biologically active agents.



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